

An In-depth Technical Guide to the Anti-inflammatory Properties of Zevaquenabant

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Compound of Interest

Compound Name: Zevaquenabant

Cat. No.: B15611617

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Abstract

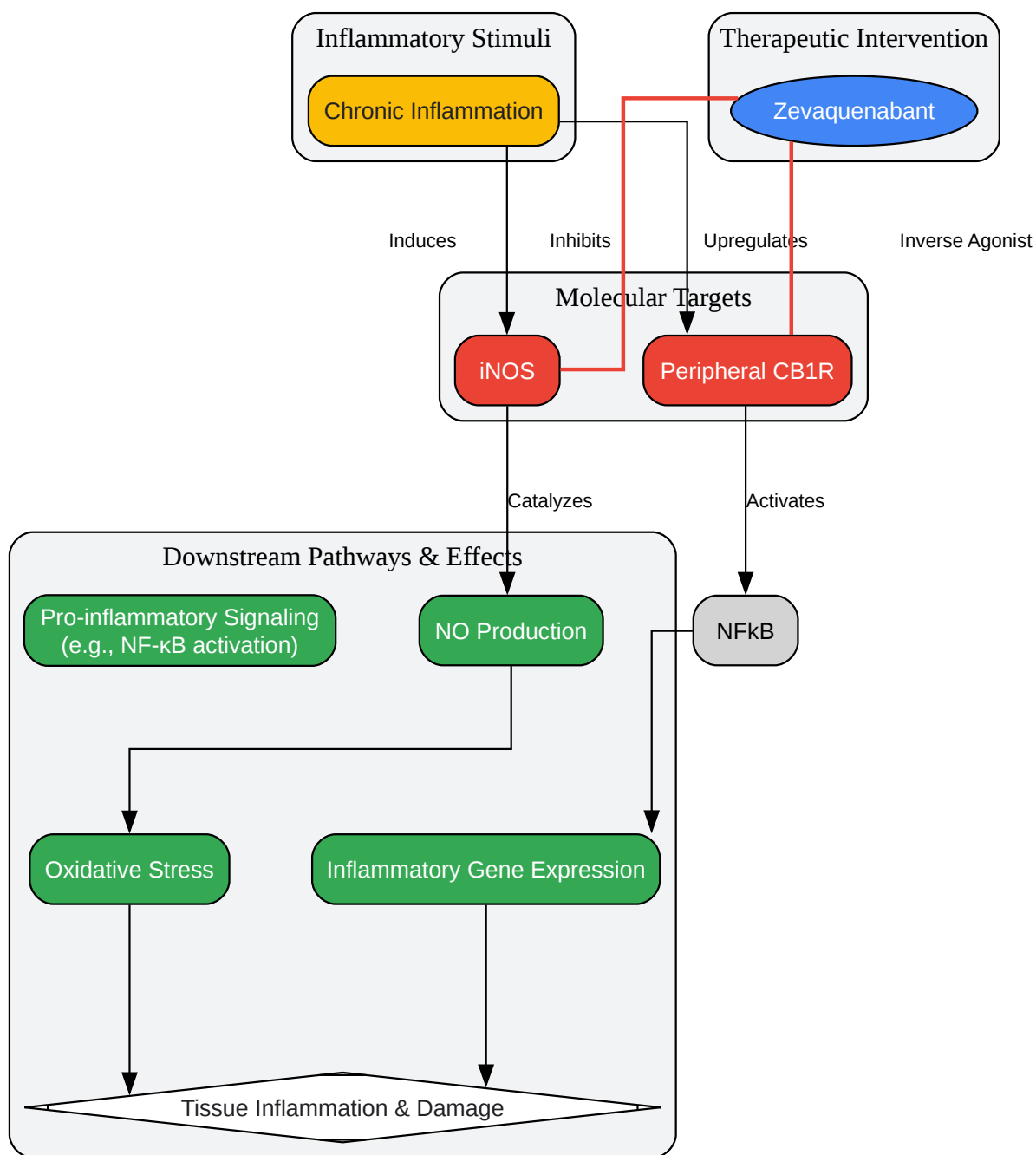
Zevaquenabant (also known as INV-101 or (S)-MRI-1867) is a third-generation, peripherally selective small molecule that exhibits potent anti-inflammatory properties through a novel dual-target mechanism. It functions as an inverse agonist of the cannabinoid receptor 1 (CB1R) and an inhibitor of inducible nitric oxide synthase (iNOS).^{[1][2]} Overactivity of the CB1R and upregulation of iNOS are implicated in the pathogenesis of chronic inflammatory states, particularly in the context of metabolic and fibrotic diseases.^{[3][4]} Preclinical studies have demonstrated **Zevaquenabant**'s efficacy in mitigating inflammation, primarily in models of obesity-induced chronic kidney disease, by reducing the expression of pro-inflammatory markers and ameliorating tissue damage. This guide provides a comprehensive overview of the experimental evidence for **Zevaquenabant**'s anti-inflammatory actions, detailed experimental protocols, and a summary of its impact on key inflammatory signaling pathways.

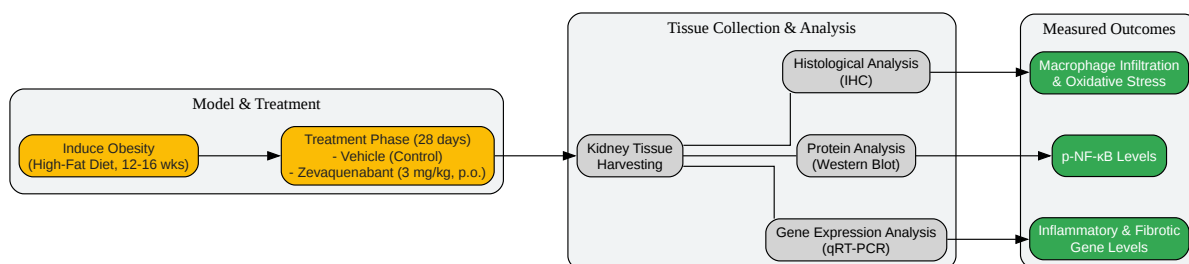
Mechanism of Action

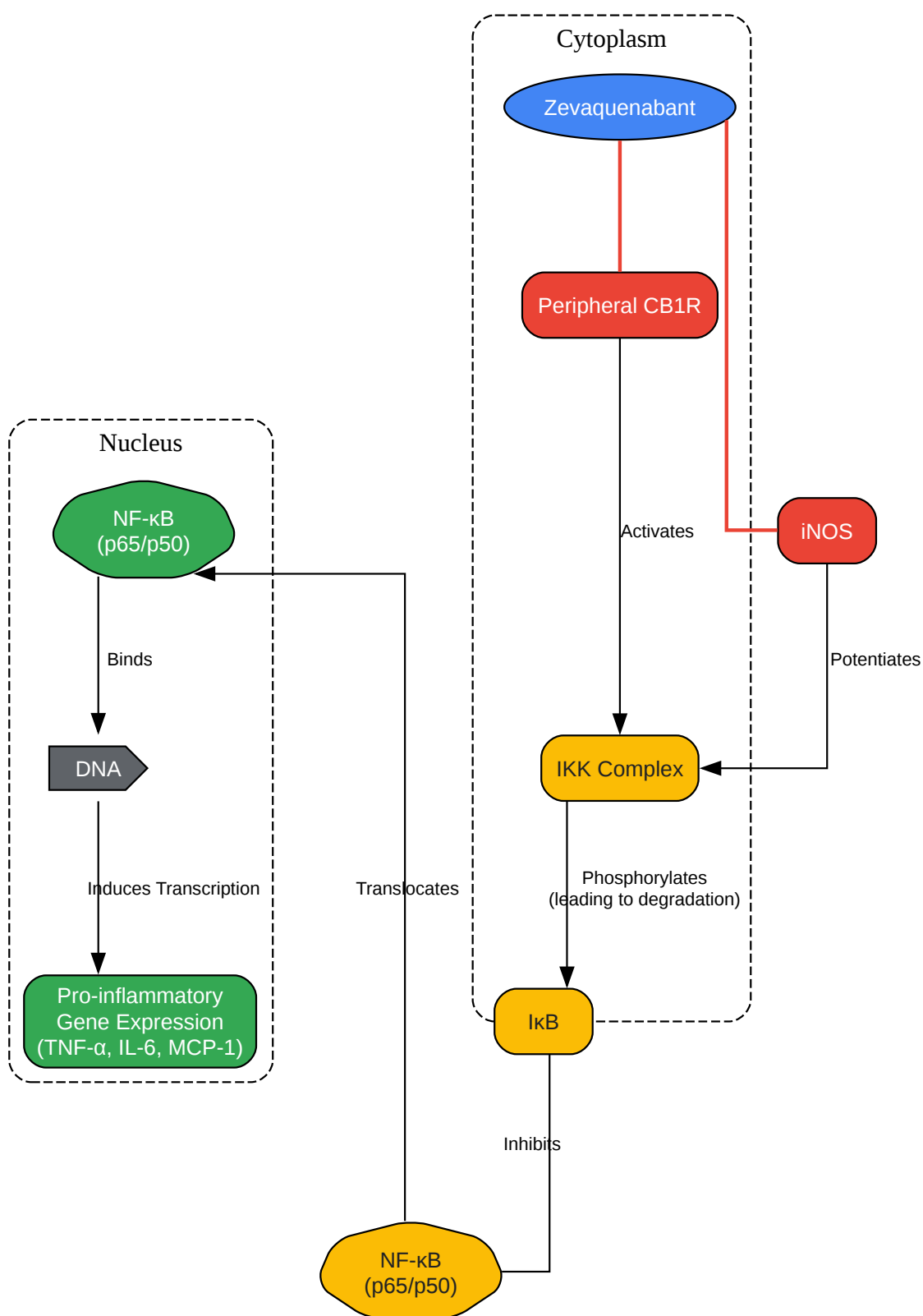
Zevaquenabant's anti-inflammatory effects stem from its simultaneous inhibition of two key targets in peripheral tissues:

- Cannabinoid Receptor 1 (CB1R): The endocannabinoid system, particularly the CB1R, is upregulated in peripheral tissues during chronic inflammation and metabolic disorders.[5] Activation of peripheral CB1R is known to promote pro-inflammatory signaling.[6] **Zevaquenabant** acts as an inverse agonist, not only blocking the receptor but also reducing its basal signaling activity, thereby suppressing downstream inflammatory cascades.
- Inducible Nitric Oxide Synthase (iNOS): iNOS is an enzyme that is not typically present in resting cells but is induced by pro-inflammatory stimuli like lipopolysaccharide (LPS) and cytokines (e.g., TNF- α , IL-1 β).[1][7] Once expressed, iNOS produces large quantities of nitric oxide (NO), which can contribute to oxidative stress, tissue damage, and potentiation of the inflammatory response.[7][8] By inhibiting iNOS, **Zevaquenabant** directly reduces the production of this key inflammatory mediator.

The dual inhibition of both CB1R and iNOS provides a synergistic approach to reducing inflammation, addressing both receptor-mediated signaling and enzymatic inflammatory pathways.







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